

# Safety and handling precautions for Indoxyl acetate powder

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## Compound of Interest

Compound Name: Indoxyl acetate

Cat. No.: B016902

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An In-depth Technical Guide to the Safe Handling of **Indoxyl Acetate** Powder

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Indoxyl acetate** powder, a chemical compound frequently utilized in biochemical and microbiological research. Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

## Hazard Identification and Classification

**Indoxyl acetate** is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

GHS Hazard Statements:

- H302: Harmful if swallowed[1][2][3]
- H315: Causes skin irritation[1][2][3][4]
- H319: Causes serious eye irritation[1][2][3][4]
- H335: May cause respiratory irritation[1][2][3][4]

Signal Word: Warning[1][2]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Indoxyl acetate** is provided in the table below.

Property	Value	Source
Appearance	White to off-white crystalline powder	[1]
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>2</sub>	[3][5]
Molecular Weight	175.18 g/mol	[3]
Melting Point	128-130 °C (lit.)	
Boiling Point	111 °C / 1.5 mmHg (lit.)	[1]
Flash Point	6 °C (lit.)	[1]
Solubility	Sparingly soluble in water. Soluble in ethanol, chloroform, dichloromethane, and methanol.	[4][6]
Density	1.255 g/cm <sup>3</sup>	[1]

## Toxicological Data

The toxicological properties of **Indoxyl acetate** have not been fully investigated. The available quantitative data is summarized below.

Route of Exposure	Species	Value	Source
Intraperitoneal	Mouse	LD50: 600 mg/kg	[3]
Oral	-	Acute toxicity - Category 4	[1]

## Safe Handling and Storage Protocols

Proper handling and storage are paramount to minimizing risks associated with **Indoxyl acetate**.

## Engineering Controls and Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate controls and PPE.

Control Measure	Specification	Source
Ventilation	Handle in a well-ventilated place. Use only outdoors or in a well-ventilated area.	<a href="#">[1]</a> <a href="#">[4]</a>
Eye Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	<a href="#">[1]</a> <a href="#">[4]</a>
Hand Protection	Wear compatible chemical-resistant gloves. Gloves must be inspected prior to use.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Skin and Body Protection	Wear fire/flame resistant and impervious clothing. Long-sleeved clothing is recommended.	<a href="#">[1]</a> <a href="#">[5]</a>
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator or a dust mask type N95 (US).	<a href="#">[1]</a>

## Handling Procedures

- Avoid formation of dust and aerosols.[\[1\]](#)[\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[4\]](#)

- Do not breathe dust, fume, gas, mist, vapors, or spray.[\[1\]](#)[\[4\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)
- Do not eat, drink, or smoke when using this product.[\[2\]](#)

## Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Recommended storage temperature is 2-8°C.[\[7\]](#)
- Store locked up.[\[1\]](#)[\[4\]](#)
- Protect from light, as the substance is light-sensitive.[\[4\]](#)[\[8\]](#)
- Store apart from incompatible materials such as oxidizing agents.[\[4\]](#)[\[5\]](#)

## Emergency Procedures

### First-Aid Measures

The following table outlines the recommended first-aid procedures in case of exposure.

Exposure Route	First-Aid Protocol	Source
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.	<a href="#">[1]</a> <a href="#">[2]</a>

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Hazardous Combustion Products: Carbon monoxide (CO), Carbon dioxide (CO<sub>2</sub>), and Nitrogen oxides (NO<sub>x</sub>).[\[4\]](#)[\[5\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus and chemical protective clothing.[\[1\]](#)[\[2\]](#)[\[4\]](#)

## Accidental Release Measures

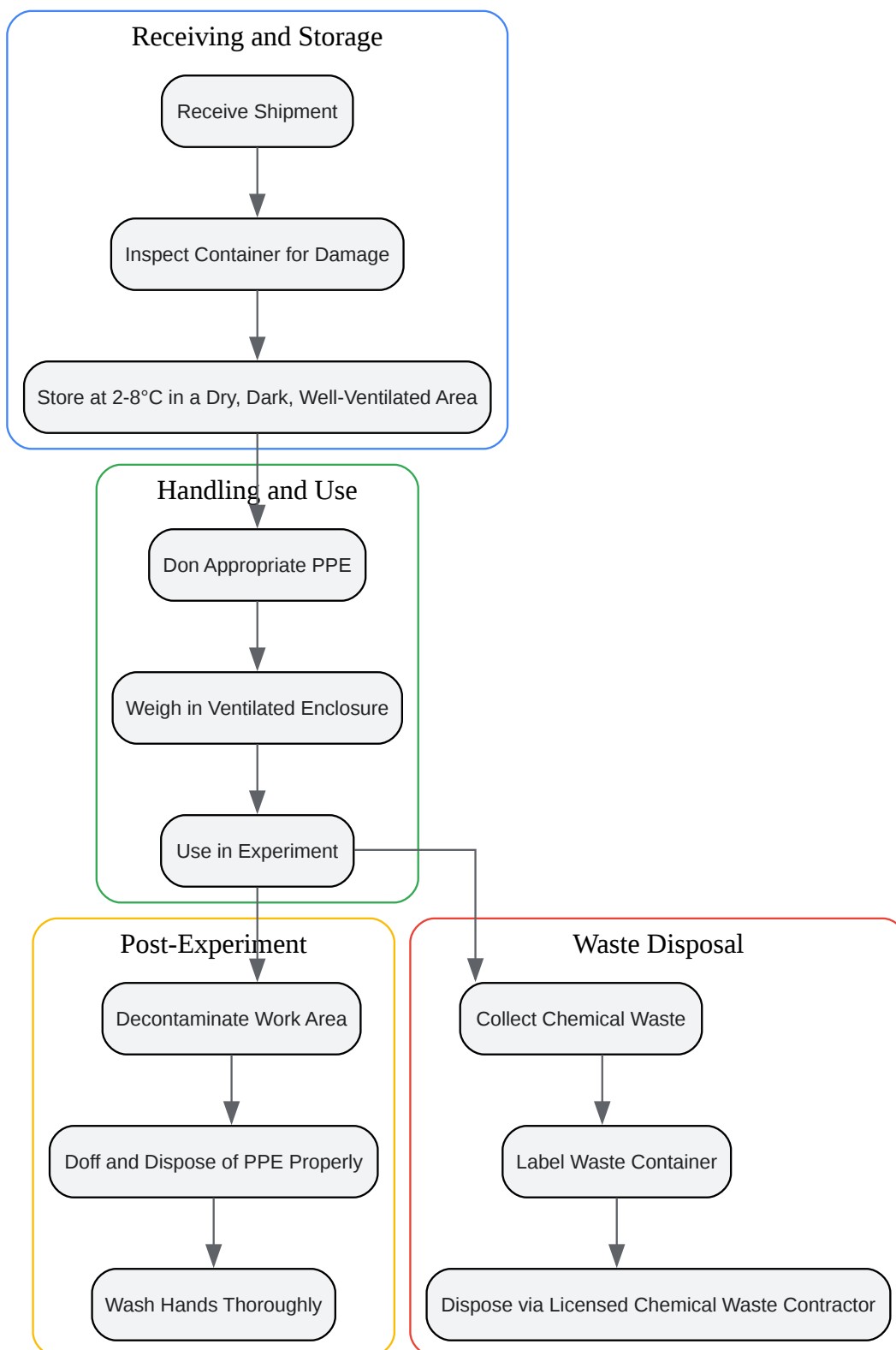
- Personal Precautions: Avoid dust formation and contact with the substance. Use personal protective equipment. Ensure adequate ventilation. Remove all sources of ignition.[1][4][5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[1][4]
- Containment and Cleanup: Collect and arrange for disposal. Keep in suitable, closed containers. Use spark-proof tools and explosion-proof equipment.[1][4]

## Disposal Considerations

- The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[1]
- Do not discharge to sewer systems.[1]
- Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning.  
[1]

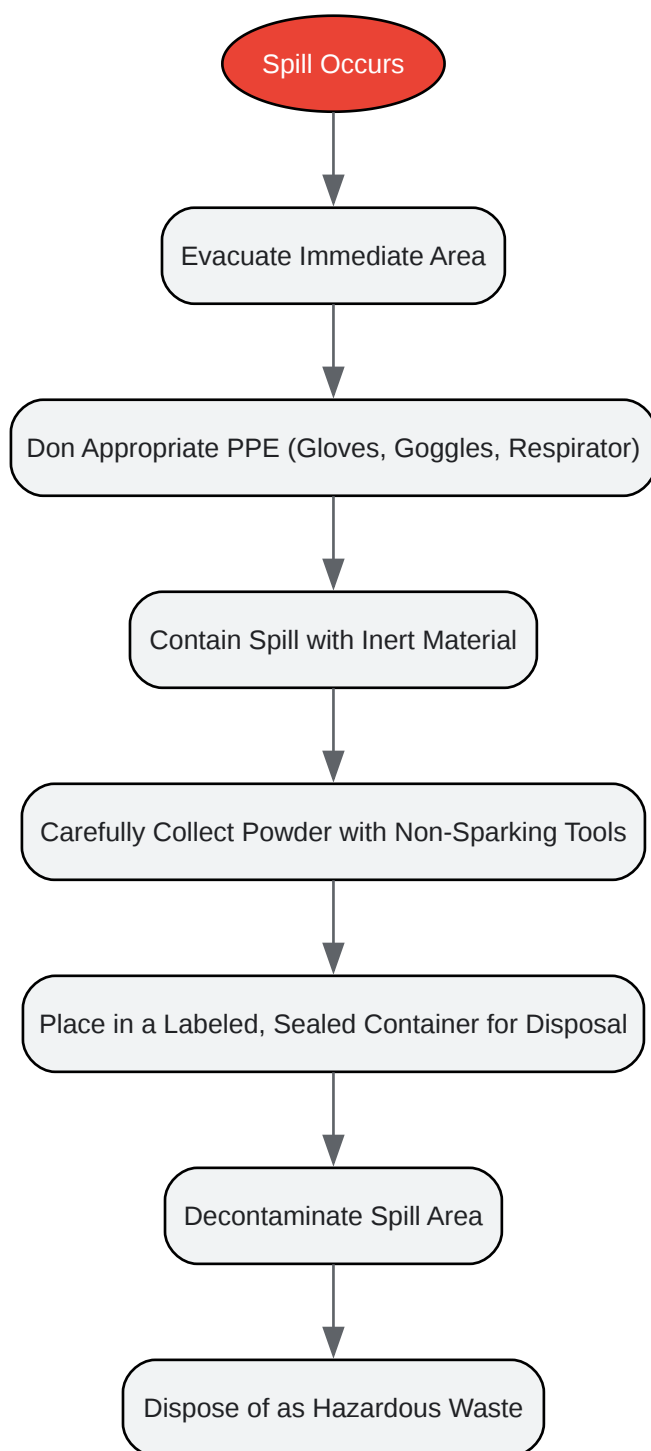
## Visual Workflow and Decision-Making Diagrams

The following diagrams, generated using Graphviz, illustrate key safety and handling workflows for **Indoxyl acetate** powder.



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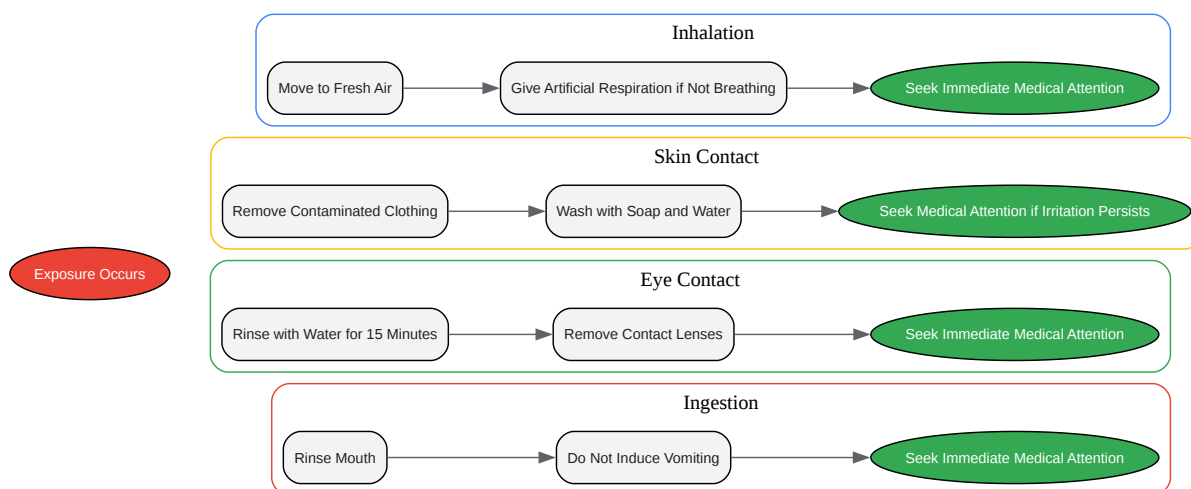
Figure 1: Safe Handling Workflow for **Indoxyl Acetate** Powder.



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Figure 2: Experimental Workflow for Spill Cleanup.





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Figure 3: First-Aid Decision Tree for Exposure Incidents.

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